

# Cyclohexanamine 2-methylpropanoic acid physicochemical properties

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## Compound of Interest

Compound Name: *Cyclohexanamine;2-methylpropanoic acid*

CAS No.: *112381-47-2*

Cat. No.: *B14307927*

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## Technical Guide: Cyclohexylammonium Isobutyrate

### Physicochemical Properties, Synthesis, and Applications

#### Executive Summary & Chemical Identity

Cyclohexylammonium isobutyrate is the organic salt resulting from the neutralization reaction between cyclohexanamine (cyclohexylamine) and 2-methylpropanoic acid (isobutyric acid). Unlike the covalent amide (N-cyclohexylisobutyramide), this compound exists as an ionic pair stabilized by hydrogen bonding and electrostatic interactions.

It serves primarily as a latent catalyst in polymer chemistry (specifically silanol condensation) and belongs to the class of Volatile Corrosion Inhibitors (VCIs), where the vapor-phase dissociation of the salt provides dual-action protection for metals.

## Chemical Identification

Parameter	Detail
Systematic Name	Cyclohexanaminium 2-methylpropanoate
Common Name	Cyclohexylammonium isobutyrate
Formula	
Molecular Weight	187.28 g/mol
Component A	Cyclohexanamine (CAS: 108-91-8)
Component B	Isobutyric Acid (CAS: 79-31-2)
Structure	Ionic lattice of cyclohexylammonium cations and isobutyrate anions. <sup>[1][2]</sup>

## Physicochemical Properties<sup>[1][2][3][4]</sup>

The following properties are synthesized from experimental data of homologous amine-carboxylate salts and specific patent disclosures regarding this compound's catalytic behavior.

### Physical State & Thermal Behavior

- Appearance: White to off-white crystalline solid or viscous hygroscopic oil (depending on purity and moisture content).
- Melting Point (Predicted): 80°C – 110°C.
  - Note: Salts of cyclohexylamine with short-chain fatty acids (e.g., acetate) are solids. The branching of the isobutyrate anion may lower lattice energy compared to the n-butyrate isomer, potentially broadening the melting range.
- Thermal Stability: The salt is thermally labile. Upon heating above its melting point (>140°C), it undergoes dehydration to form the covalent amide, N-cyclohexylisobutyramide.
  - Mechanism:

### Solubility & Solution Chemistry

- Water Solubility: High. The ionic nature ensures ready dissolution in water.
- Organic Solubility:
  - Soluble: Ethanol, Methanol, Chloroform (due to lipophilic cyclohexyl and isopropyl groups).
  - Insoluble/Sparingly Soluble: Diethyl ether, Hexane (used for precipitation during synthesis).
- pH (1% Aqueous Solution): 8.5 – 9.5.
  - Basis: Cyclohexylamine ( ) is a stronger base than isobutyrate ( ) is a conjugate base. Hydrolysis leads to an alkaline solution.

## Hygroscopicity

- Classification: Moderate to High.
- Implication: The salt must be stored in desiccated conditions. Absorption of atmospheric moisture can lead to "oiling out" or hydrolysis disproportionation.

## Synthesis & Characterization Protocol

This protocol provides a self-validating method for synthesizing high-purity cyclohexylammonium isobutyrate.

## Experimental Workflow

Reagents:

- Cyclohexylamine (Reagent Grade, >99%)
- Isobutyric Acid (Reagent Grade, >99%)
- Solvent: Anhydrous Diethyl Ether or n-Hexane (for precipitation)

Procedure:

- Preparation: Dissolve 10 mmol (0.99 g) of cyclohexylamine in 10 mL of anhydrous diethyl ether in a round-bottom flask.
- Addition: Place the flask in an ice bath (0°C). Dropwise add 10 mmol (0.88 g) of isobutyric acid.
  - Observation: The reaction is exothermic. A white precipitate should form immediately.
- Isolation: Stir for 30 minutes to ensure complete neutralization. Filter the precipitate under vacuum.
- Purification: Wash the filter cake with cold hexane to remove unreacted acid/amine.
- Drying: Dry in a vacuum desiccator over for 4 hours. Do not heat to avoid amide formation.

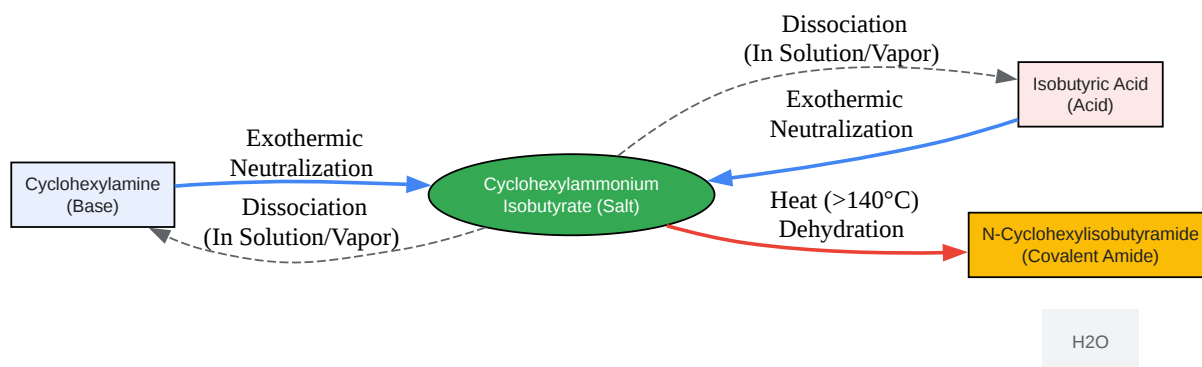
## Characterization (Self-Validation)

Method	Expected Signal	Validation Logic
IR Spectroscopy	Broad band 2500–3200 cm <sup>-1</sup> (stretch). Strong bands ~1550 cm <sup>-1</sup> & ~1400 cm <sup>-1</sup> (stretch).	Absence of C=O stretch at 1710 cm <sup>-1</sup> (free acid) confirms complete salt formation.
<sup>1</sup> H-NMR (D <sub>2</sub> O)	Shift of -CH (cyclohexyl) to ~3.0-3.1 ppm.	Distinct from free amine (~2.6 ppm). Integration ratio 1:1 (Cyclohexyl : Isopropyl) confirms stoichiometry.

## Mechanism of Action & Applications

### Visualizing the Reaction Landscape

The following diagram illustrates the equilibrium between the salt, its dissociated components, and the irreversible thermal dehydration to the amide.



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Figure 1: Reaction landscape showing the formation of the salt and its thermal conversion to the amide.

## Application 1: Silanol Condensation Catalyst

Cyclohexylammonium isobutyrate acts as a latent catalyst for the condensation of silanols (Si-OH) in silicone polymer curing.

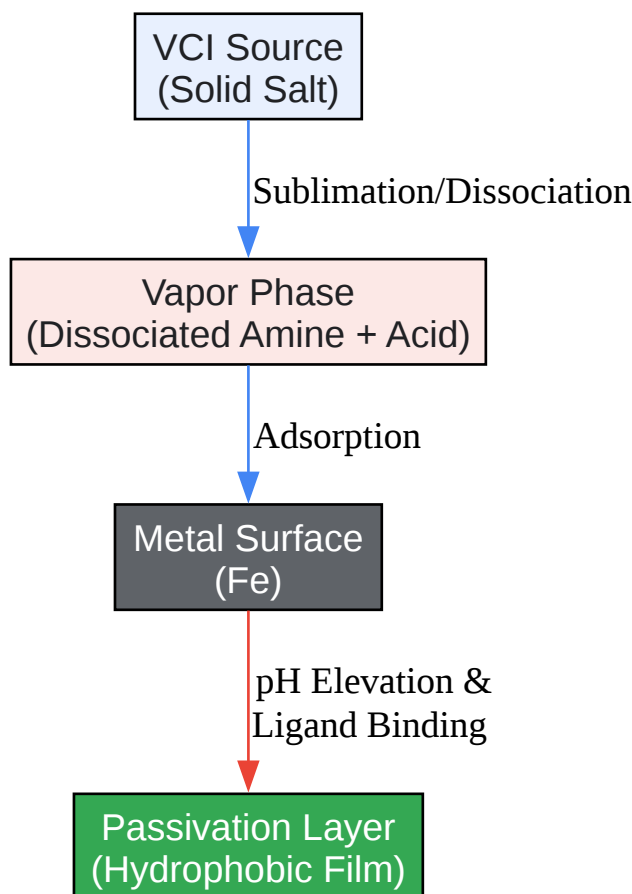
- Mechanism: The salt dissociates slightly to release the amine, which catalyzes the nucleophilic attack of one silanol group on another.
- Advantage: Unlike free amines, the salt provides a "pot life" (latency) because the active catalytic species is released only upon slight heating or equilibrium shifts, preventing premature curing.

## Application 2: Volatile Corrosion Inhibitor (VCI)

The compound is effective in protecting ferrous metals in enclosed spaces.

- Vapor Phase Transport: The salt has a measurable vapor pressure. In the vapor phase, it dissociates into the volatile amine and acid.
- Surface Adsorption:

- Amine: Adsorbs onto the metal surface, raising the local pH and neutralizing acidic contaminants.
- Isobutyrate: The carboxylate anion forms a hydrophobic passivation layer, repelling moisture.



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Figure 2: Mechanism of Volatile Corrosion Inhibition (VCI) by amine-carboxylate salts.

## Safety & Handling

- Hazard Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A).
- Handling: Wear nitrile gloves and safety glasses. The compound may release cyclohexylamine vapor, which has a fishy, amine-like odor and is a respiratory irritant.

- Storage: Store in a tightly sealed container away from strong oxidizers and acids. Hygroscopic nature requires desiccation.

## References

- Reaction of Cyclohexylamine and Carboxylic Acids
  - Source: PubChem. "**Cyclohexanamine;2-methylpropanoic acid**".
  - URL:[[Link](#)]
- Source: US Patent 3160601A. "Amine salts of phosphoric acid and amine salts of carboxylic acid as silanol condensation catalysts".
- General Properties of Cyclohexylamine Salts (VCI Context)

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## Sources

- [1. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
- [2. US3160601A - Amine salts of phosphoric acid and amine salts of carboxylic acid as silanol condensation catalysts - Google Patents \[patents.google.com\]](#)
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